

5,8-Dibromo-2,3-diethylquinoxaline CAS number and molecular formula

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Compound of Interest

5,8-Dibromo-2,3diethylquinoxaline

Cat. No.:

B597577

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Technical Overview of 5,8-Dibromo-2,3-diethylquinoxaline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical compound **5,8-Dibromo-2,3-diethylquinoxaline**, including its chemical identity and molecular structure. Due to the limited availability of published research on this specific molecule, this document focuses on foundational data.

Core Compound Data

The fundamental chemical identifiers for **5,8-Dibromo-2,3-diethylquinoxaline** are summarized below. This information is critical for substance registration, safety data sheet (SDS) authoring, and experimental design.

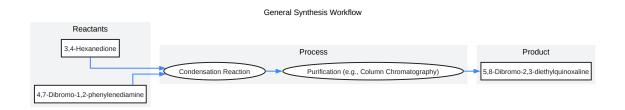


Identifier	Value
CAS Number	148231-14-5[1][2]
Molecular Formula	C12H12Br2N2[1]
Molecular Weight	344.05 g/mol
Purity	>98% (as determined by HPLC)[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **5,8-Dibromo-2,3-diethylquinoxaline** are not readily available in peer-reviewed literature. However, a general synthetic route for similar dibromo-quinoxaline derivatives can be conceptualized.

A plausible synthetic pathway would involve the condensation of a dibromo-substituted ophenylenediamine with a 1,2-dicarbonyl compound, in this case, 3,4-hexanedione. The logical workflow for such a synthesis and subsequent purification is outlined in the diagram below.



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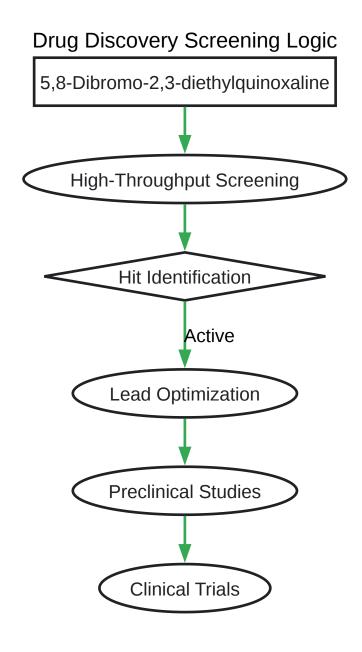
Caption: Hypothetical synthesis workflow for **5,8-Dibromo-2,3-diethylquinoxaline**.

Signaling Pathways and Applications

Currently, there is no specific information in the scientific literature detailing the involvement of **5,8-Dibromo-2,3-diethylquinoxaline** in any signaling pathways or its direct application in drug development. Quinoxaline derivatives, as a class of compounds, are known to be of interest in medicinal chemistry for their potential as anticancer, antiviral, and antibacterial agents. They are also utilized as building blocks in the synthesis of organic semiconductors.[3][4] The specific biological activity and potential applications of the diethyl-substituted dibromoquinoxaline presented here remain an area for future research.

The diagram below illustrates a generalized logical relationship for the screening of a novel quinoxaline derivative in a drug discovery context.





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Caption: A generalized workflow for the evaluation of a novel chemical entity in drug discovery.

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